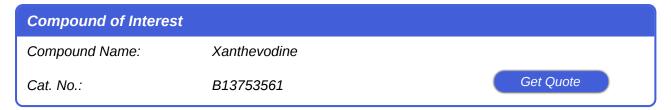


# Xanthevodine: A Technical Whitepaper on its Physicochemical Properties

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**Xanthevodine** is a naturally occurring alkaloid with a molecular formula of C16H13NO5.[1] This document provides a comprehensive overview of its known physical and chemical properties. Due to the limited availability of public data, this guide also highlights areas where further research is required to fully characterize this compound. This paper is intended to serve as a foundational resource for researchers interested in the potential therapeutic applications of **Xanthevodine**.

## **Chemical and Physical Properties**

**Xanthevodine**, with the IUPAC name 4,11-dimethoxy-5H-[1][2]dioxolo[4,5-b]acridin-10-one, possesses a unique heterocyclic structure.[1] A summary of its key chemical and physical properties is presented in Table 1. It is important to note that experimental data for several properties, including melting point, boiling point, and specific solubility, are not readily available in the public domain and require experimental determination.



Property	Value	Source
Molecular Formula	C16H13NO5	PubChem CID 68064[1]
Molecular Weight	299.28 g/mol	PubChem CID 68064[1]
IUPAC Name	4,11-dimethoxy-5H-[1] [2]dioxolo[4,5-b]acridin-10-one	PubChem CID 68064[1]
CAS Number	477-78-1	PubChem CID 68064
Melting Point	Data not available	
Boiling Point	Data not available	-
Solubility	Data not available	-

## **Spectroscopic Data**

Detailed experimental spectroscopic data for **Xanthevodine**, including <sup>1</sup>H-NMR, <sup>13</sup>C-NMR, Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectra, are not available in the public search results. Such data is critical for the unambiguous identification and characterization of the compound.

# Experimental Protocols Hypothetical Isolation and Purification Workflow

While a specific, detailed protocol for the isolation and purification of **Xanthevodine** has not been found in the available literature, a general workflow can be proposed based on standard methods for isolating natural products from plant sources. This hypothetical workflow is presented below to guide future experimental design.



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Caption: Hypothetical workflow for the isolation and purification of **Xanthevodine**.



## **Biological Activity and Signaling Pathways**

Currently, there is a lack of specific studies on the biological activity and mechanism of action of **Xanthevodine** in the reviewed literature. While related compounds such as xanthones and flavonoids have been reported to exhibit a range of biological effects, including anti-inflammatory and anticancer activities, the specific signaling pathways modulated by **Xanthevodine** remain to be elucidated.

Due to the absence of this information, a diagram of a signaling pathway involving **Xanthevodine** cannot be generated at this time. Future research should focus on screening **Xanthevodine** for various biological activities and identifying its molecular targets and downstream signaling cascades.

## **Conclusion and Future Directions**

**Xanthevodine** is a natural product with a defined chemical structure but limited characterization in terms of its physicochemical properties and biological activities. This technical guide summarizes the currently available information and underscores the significant gaps in our knowledge. To fully assess the potential of **Xanthevodine** for drug development, future research should prioritize:

- Experimental determination of physical properties: Melting point, boiling point, and solubility in a range of solvents.
- Comprehensive spectroscopic analysis: Acquisition and interpretation of <sup>1</sup>H-NMR, <sup>13</sup>C-NMR, IR, UV-Vis, and mass spectrometry data.
- Development and validation of an efficient isolation and purification protocol.
- In-depth biological evaluation: Screening for anticancer, anti-inflammatory, and other relevant activities, followed by mechanism of action studies to identify specific molecular targets and signaling pathways.

Addressing these research gaps will be crucial in unlocking the therapeutic potential of **Xanthevodine**.



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## References

- 1. Xanthevodine | C16H13NO5 | CID 68064 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Isolation and structure elucidation of new and unusual saxitoxin analogues from mussels -PubMed [pubmed.ncbi.nlm.nih.gov]
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